

# Physicochemical properties of 2-Chloro-3-methyl-6-(trifluoromethyl)pyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	2-Chloro-3-methyl-6-(trifluoromethyl)pyridine
Cat. No.:	B1456966

[Get Quote](#)

## Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all further study. This section details the fundamental identifiers for **2-Chloro-3-methyl-6-(trifluoromethyl)pyridine**.

### Key Identifiers:

- Chemical Name: **2-Chloro-3-methyl-6-(trifluoromethyl)pyridine**[\[1\]](#)[\[2\]](#)
- CAS Number: 945971-02-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>ClF<sub>3</sub>N[\[1\]](#)[\[2\]](#)
- Molecular Weight: 195.57 g/mol [\[3\]](#)[\[4\]](#)

The arrangement of atoms in this molecule is key to its chemical behavior. The pyridine ring, a six-membered heterocycle containing nitrogen, is substituted with three distinct functional groups. The chlorine atom at the 2-position, the methyl group at the 3-position, and the highly electronegative trifluoromethyl group at the 6-position each influence the electron distribution and steric profile of the molecule.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Chloro-3-methyl-6-(trifluoromethyl)-pyridine | 945971-02-8 [sigmaaldrich.com]
- 2. aobchem.com [aobchem.com]
- 3. 2-Chloro-6-methyl-3-(trifluoromethyl)pyridine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Chloro-3-methyl-6-(trifluoromethyl)pyridine - [sigmaaldrich.com]
- To cite this document: BenchChem. [Physicochemical properties of 2-Chloro-3-methyl-6-(trifluoromethyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1456966#physicochemical-properties-of-2-chloro-3-methyl-6-trifluoromethyl-pyridine\]](https://www.benchchem.com/product/b1456966#physicochemical-properties-of-2-chloro-3-methyl-6-trifluoromethyl-pyridine)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)